

Introduction: The Role of PTP1B in Cellular Signaling

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Compound of Interest

Compound Name: *Ptp1B-IN-2*

Cat. No.: *B608913*

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Protein Tyrosine Phosphatase 1B (PTP1B) is a non-receptor protein tyrosine phosphatase localized to the cytoplasmic face of the endoplasmic reticulum.[1] It serves as a critical negative regulator in multiple signaling cascades, most notably the insulin and leptin pathways.[1][2][3] By dephosphorylating key proteins such as the insulin receptor (IR), its substrate (IRS-1), and the Janus kinase 2 (JAK2), PTP1B attenuates downstream signals related to metabolism and energy homeostasis.[3][4] Overexpression or hyperactivity of PTP1B is implicated in the pathogenesis of type 2 diabetes, obesity, and certain cancers, making it a significant therapeutic target for drug development.[5][6] PTP1B inhibitors are designed to block this enzymatic activity, thereby enhancing signaling pathways that can ameliorate these disease states.[6][7]

Ptp1B-IN-2 (also referred to as compound P6) is a potent and selective small-molecule inhibitor of PTP1B.[8][9] Its development provides a valuable chemical tool for studying the physiological and pathological roles of PTP1B and represents a promising scaffold for therapeutic agent design. This document provides a comprehensive overview of the chemical structure, properties, mechanism of action, and experimental applications of **Ptp1B-IN-2**.

Chemical Structure and Physicochemical Properties

Ptp1B-IN-2 is a complex organic molecule designed for high-affinity binding to the PTP1B enzyme.[10] Its key physicochemical properties are summarized below.

Property	Value	Reference
Compound Name	Ptp1B-IN-2; PTP1B inhibitor P6	[9]
CAS Number	1919853-46-5	[9]
Molecular Formula	C ₃₄ H ₃₆ N ₂ O ₉ S ₂	[9]
Molecular Weight	680.79 g/mol	[8][9]
Appearance	Solid	[9]
Solubility	DMSO: ≥100 mg/mL (146.88 mM) Corn Oil: ≥2.5 mg/mL (with 10% DMSO)	[8][10]
Storage	Solid Powder: -20°C (12 Months) In Solvent: -80°C (6 Months)	[9]

Mechanism of Action and Selectivity

Ptp1B-IN-2 functions as a highly potent inhibitor of PTP1B with a reported half-maximal inhibitory concentration (IC₅₀) of 50 nM.[8][9][10] Its mechanism involves binding to multiple regions of the enzyme, extending deep into the active site pocket.[10]

The inhibitor forms several hydrogen bonds and hydrophobic interactions with key catalytic residues.[10] Notably, it is classified as an "ABC type inhibitor," indicating that it interacts not only with the primary catalytic 'A' site but also with adjacent 'B' and 'C' sites.[10] This multi-site binding contributes to its high potency and selectivity.

The selectivity profile of **Ptp1B-IN-2** is a critical feature, demonstrating a significantly lower affinity for other related phosphatases. It exhibits over 40-fold selectivity for PTP1B compared to SHP-2 and LAR, and more than 15-fold selectivity over the highly homologous T-cell protein tyrosine phosphatase (TCPTP).[9][10]

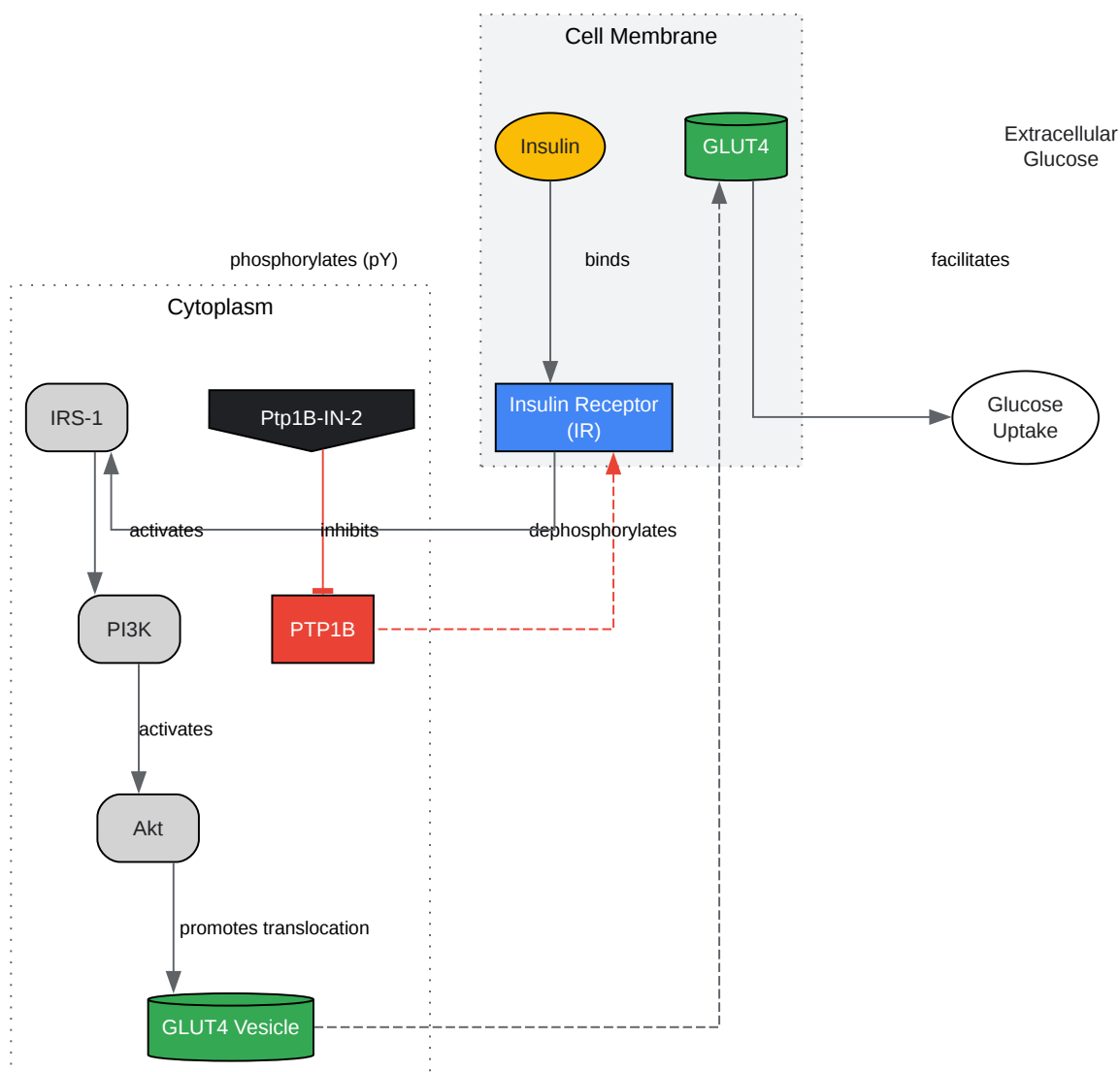
Parameter	Value	Target(s)	Reference
IC ₅₀	50 nM	PTP1B	[8][9][10]
Selectivity	>40-fold	SHP-2, LAR	[9][10]
Selectivity	>15-fold	TCPTP	[9][10]
Cellular Effect	Enhances insulin-mediated IR β phosphorylation	L6 Myotubes	[8][10]
Functional Effect	Increases insulin-stimulated glucose uptake by up to 38.1% (at 20 μ M)	L6 Myotubes	[10]

Affected Signaling Pathways

PTP1B is a key regulator of metabolic signaling. By inhibiting PTP1B, **Ptp1B-IN-2** enhances the phosphorylation of its substrates, thereby amplifying downstream signals.

Insulin Signaling Pathway

PTP1B negatively regulates the insulin signaling cascade by dephosphorylating the activated insulin receptor (IR) and Insulin Receptor Substrate 1 (IRS-1).[2][11] Inhibition of PTP1B by **Ptp1B-IN-2** prevents this dephosphorylation, leading to sustained activation of the PI3K/Akt pathway, which ultimately promotes the translocation of GLUT4 transporters to the cell membrane and increases glucose uptake.[6][10]

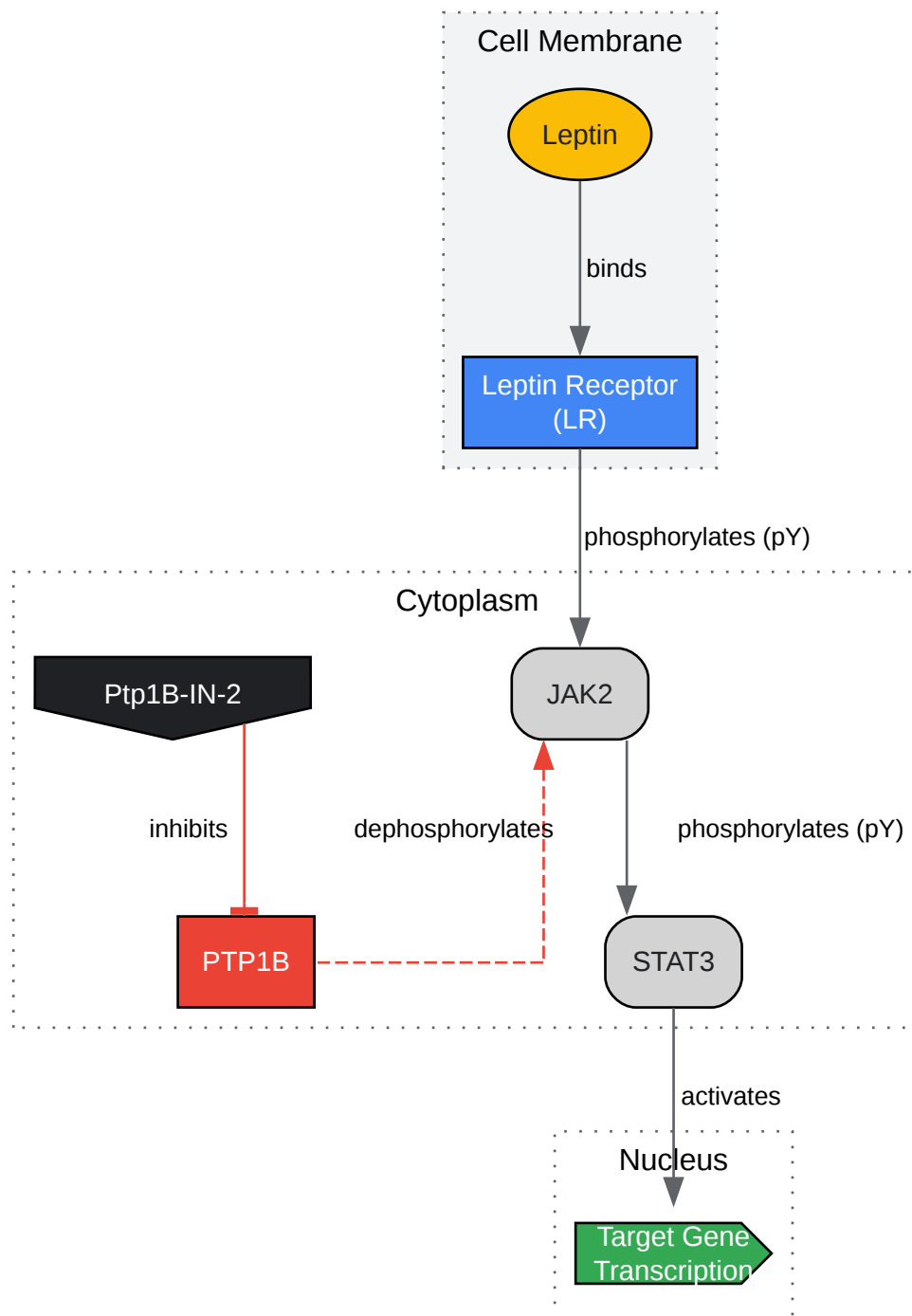


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Caption: Insulin signaling pathway and the inhibitory action of **Ptp1B-IN-2** on PTP1B.

Leptin Signaling Pathway

Leptin, a hormone regulating energy balance, signals through the leptin receptor (LR) to activate the JAK2-STAT3 pathway.[2] PTP1B acts as a negative regulator by dephosphorylating JAK2.[3][5] Inhibition of PTP1B enhances leptin sensitivity, which is often impaired in obesity.



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Caption: Leptin signaling pathway and the inhibitory role of **Ptp1B-IN-2**.

Experimental Protocols

The following protocols are generalized methodologies based on common practices for evaluating PTP1B inhibitors.

In Vitro PTP1B Inhibition Assay

This assay measures the direct inhibitory effect of **Ptp1B-IN-2** on recombinant PTP1B enzyme activity using a chromogenic substrate.

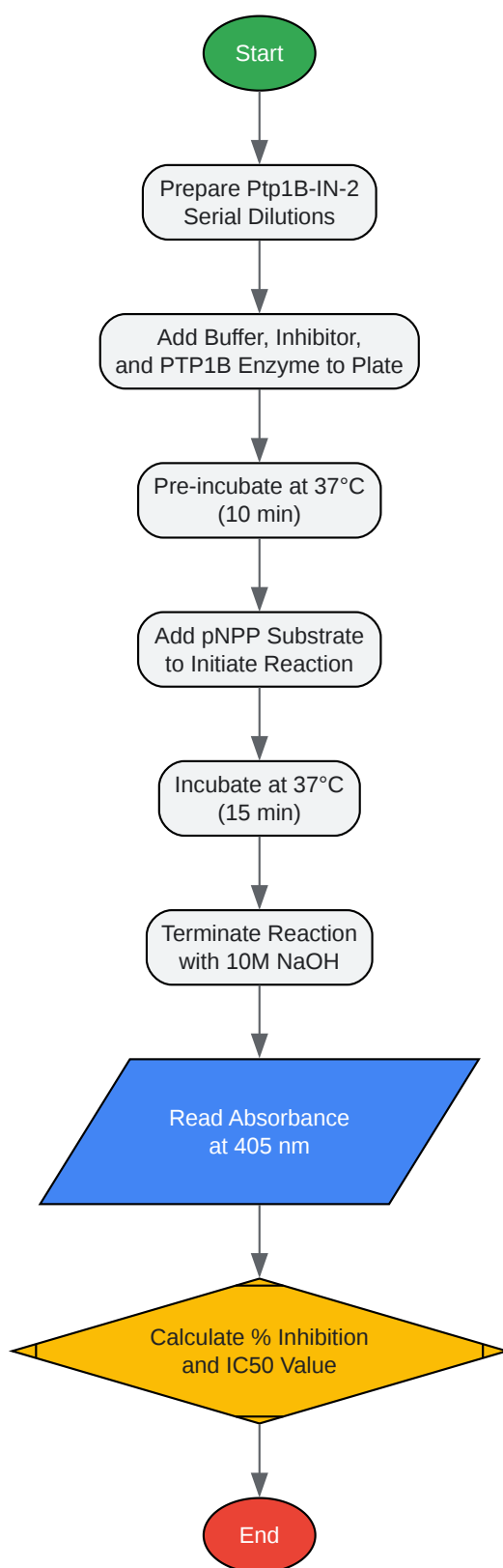
Materials:

- Recombinant human PTP1B enzyme
- PTP1B reaction buffer (e.g., 50 mM HEPES, 150 mM NaCl, 1 mM EDTA, pH 7.4)
- p-Nitrophenyl Phosphate (pNPP) as substrate
- **Ptp1B-IN-2** (and other test compounds) dissolved in DMSO
- 10 M Sodium Hydroxide (NaOH)
- 96-well microplate
- Microplate spectrophotometer

Methodology:

- Prepare serial dilutions of **Ptp1B-IN-2** in DMSO, and then dilute further into the PTP1B reaction buffer.
- To each well of a 96-well plate, add 50 μ L of the PTP1B reaction buffer.
- Add 10 μ L of the diluted **Ptp1B-IN-2** solution (or vehicle control, e.g., DMSO in buffer).

- Add 20 μ L of recombinant PTP1B enzyme solution (e.g., 0.5 units) to each well.
- Pre-incubate the plate at 37°C for 10-15 minutes.
- Initiate the enzymatic reaction by adding 20 μ L of 2 mM pNPP substrate to each well.
- Incubate the plate at 37°C for 15-30 minutes.
- Terminate the reaction by adding 10 μ L of 10 M NaOH.
- Measure the absorbance at 405 nm to quantify the amount of p-nitrophenol produced.
- Calculate the percentage of inhibition for each concentration and determine the IC₅₀ value by fitting the data to a dose-response curve.[\[12\]](#)



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Caption: General experimental workflow for an in vitro PTP1B inhibition assay.

Cell-Based Insulin-Stimulated Glucose Uptake Assay

This assay evaluates the ability of **Ptp1B-IN-2** to enhance glucose uptake in an insulin-resistant cell model.

Materials:

- L6 myotubes (or other suitable cell line, e.g., 3T3-L1 adipocytes)
- Cell culture medium (e.g., DMEM)
- **Ptp1B-IN-2**
- Insulin
- 2-deoxy-D-[³H]glucose (or a fluorescent glucose analog like 2-NBDG)
- Krebs-Ringer-HEPES (KRH) buffer
- Scintillation counter or fluorescence plate reader

Methodology:

- Culture L6 myoblasts until confluent, then differentiate into myotubes.
- Serum-starve the differentiated myotubes for 3-4 hours.
- Pre-treat the cells with various concentrations of **Ptp1B-IN-2** (e.g., 5, 10, 20 μ M) or vehicle control for 1-2 hours.[\[10\]](#)
- Stimulate the cells with a sub-maximal concentration of insulin (e.g., 10 nM) for 20-30 minutes.
- Wash the cells with KRH buffer.
- Add KRH buffer containing the radiolabeled or fluorescent glucose analog and incubate for 10 minutes.
- Terminate glucose uptake by washing the cells with ice-cold PBS.

- Lyse the cells and measure the incorporated radioactivity by liquid scintillation counting or fluorescence with a plate reader.
- Normalize the glucose uptake values to the total protein content in each well.

In Vivo Formulation and Administration

For animal studies, **Ptp1B-IN-2** must be formulated for effective delivery.

Materials:

- **Ptp1B-IN-2**
- Dimethyl sulfoxide (DMSO)
- Corn Oil
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile water for injection (ddH₂O) or Saline

Example Formulations:

- Corn Oil-based (for oral gavage or subcutaneous injection):
 - Dissolve **Ptp1B-IN-2** in DMSO to create a concentrated stock solution (e.g., 25 mg/mL).
 - Add the DMSO stock to corn oil to achieve a final formulation of 10% DMSO and 90% corn oil by volume.[\[10\]](#)
 - Vortex or sonicate until a clear solution or uniform suspension is achieved. The final concentration may be ≥ 2.5 mg/mL.[\[10\]](#)
- Aqueous-based (for intravenous or intraperitoneal injection):
 - Dissolve **Ptp1B-IN-2** in DMSO to create a stock solution (e.g., 100 mg/mL).

- In a separate tube, mix PEG300 and Tween 80.
- Add the DMSO stock to the PEG300/Tween 80 mixture and mix thoroughly.
- Slowly add sterile water or saline to the mixture to achieve the final desired volume ratios (e.g., 5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH₂O).[8][13]
- Ensure the solution is clear before administration. Prepare fresh on the day of use.[10]

Conclusion

Ptp1B-IN-2 is a potent and selective inhibitor of PTP1B that serves as a powerful tool for investigating the roles of PTP1B in health and disease. Its ability to enhance insulin and leptin signaling in cellular models underscores its potential as a lead compound for the development of therapeutics for metabolic disorders. The detailed properties and protocols provided in this guide offer a foundation for researchers to effectively utilize **Ptp1B-IN-2** in their studies.

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References

- 1. PTPN1 - Wikipedia [en.wikipedia.org]
- 2. Recent advances in PTP1B signaling in metabolism and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. PTP1B: a double agent in metabolism and oncogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Human Protein Tyrosine Phosphatase 1B (PTP1B): From Structure to Clinical Inhibitor Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. What are PTP1B inhibitors and how do they work? [synapse.patsnap.com]
- 7. scbt.com [scbt.com]
- 8. selleckchem.com [selleckchem.com]

- 9. PTP1B-IN-2 | PTP1B inhibitor | Probechem Biochemicals [probechem.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. Computational Methods in Cooperation with Experimental Approaches to Design Protein Tyrosine Phosphatase 1B Inhibitors in Type 2 Diabetes Drug Design: A Review of the Achievements of This Century [mdpi.com]
- 12. 4.2. Protein Tyrosine Phosphate 1B (PTP1B) Inhibitory Assay [bio-protocol.org]
- 13. selleckchem.com [selleckchem.com]
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